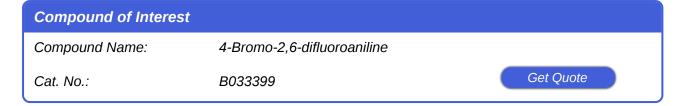


4-Bromo-2,6-difluoroaniline CAS number 67567-26-4

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An In-depth Technical Guide to **4-Bromo-2,6-difluoroaniline** (CAS: 67567-26-4)

This technical guide provides a comprehensive overview of **4-Bromo-2,6-difluoroaniline**, a versatile chemical intermediate with significant applications in pharmaceutical development, materials science, and organic synthesis. This document is intended for researchers, scientists, and drug development professionals.

Chemical Properties and Identification

4-Bromo-2,6-difluoroaniline is a tri-halogenated aniline derivative.[1] Its unique structure, featuring a bromine atom at the para-position and two fluorine atoms at the ortho-positions, imparts distinct chemical reactivity, making it a valuable building block in complex molecular synthesis.[1][2] The presence of multiple functional groups allows for a wide range of chemical transformations.[1][2]



Property	Value	Reference
CAS Number	67567-26-4	[3]
Molecular Formula	C ₆ H ₄ BrF ₂ N	[4][3][5][6]
Molecular Weight	208.01 g/mol	[2][3]
Appearance	White to brown crystalline powder	[2][3][6]
Melting Point	62-66 °C	[3]
Purity	≥98% (GC)	[3]
InChI Key	BFQSQUAVMNHOEF- UHFFFAOYSA-N	[7][8]
SMILES string	Nc1c(F)cc(Br)cc1F	[7]

Synthesis Protocols

The synthesis of **4-Bromo-2,6-difluoroaniline** is most commonly achieved through the bromination of 2,6-difluoroaniline. Two primary methods have been reported, with the direct bromination in acetic acid being a prevalent approach.

Experimental Protocol: Direct Bromination of 2,6-difluoroaniline

This protocol details a one-step synthesis method.

Materials:

- 2,6-difluoroaniline
- Bromine
- Glacial acetic acid
- Sodium thiosulphate



- Sodium acetate
- Water
- Diethyl ether
- Magnesium sulfate (MgSO₄)

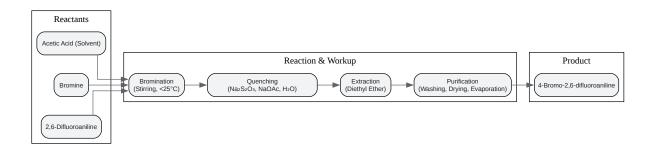
Procedure:[8]

- Dissolve 2,6-difluoroaniline (101.5 g, 0.79 mol) in glacial acetic acid (550 ml).
- Slowly add a solution of bromine (127.0 g, 0.79 mol) in glacial acetic acid (200 ml) dropwise to the stirred solution, maintaining the temperature below 25°C.
- Stir the mixture at room temperature for 2 hours.
- Add sodium thiosulphate (50 g), sodium acetate (125 g), and water (700 ml) to the reaction mixture.
- Cool the mixture in a refrigerator overnight to precipitate the product.
- Filter the crude product and dissolve it in diethyl ether.
- Wash the ether phase sequentially with water, 10% sodium hydroxide solution, and water.
- Dry the organic layer over anhydrous MgSO₄.
- Remove the solvent under reduced pressure to yield a pale yellow solid.
- The solid can be further purified by steam distillation to obtain a colorless solid product.

A similar, smaller-scale procedure involves dissolving 2,6-difluoroaniline (3.0 g, 22.56 mmol) in acetic acid (10 mL), followed by the dropwise addition of bromine (1.2 mL).[9] The mixture is stirred for 15 minutes at room temperature.[9] After the reaction, the solvent is evaporated, the residue is neutralized with aqueous sodium carbonate, and the product is extracted with dichloromethane.[9] The combined organic phases are dried and concentrated to yield the final product.[9]



Synthesis Workflow Diagram



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Caption: Synthesis workflow for **4-Bromo-2,6-difluoroaniline**.

Applications in Research and Development

4-Bromo-2,6-difluoroaniline is a key intermediate in the synthesis of a variety of high-value organic molecules. Its utility spans pharmaceuticals, agrochemicals, and materials science.[2] [3][6]

Pharmaceutical Applications

This compound is a crucial building block in the development of novel therapeutic agents.[3] It is particularly valuable in the synthesis of anti-cancer and anti-inflammatory drugs.[3] One notable application is in the preparation of potent inhibitors of the VEGF receptor tyrosine kinase, a key target in angiogenesis-related cancer therapies.[10]

Agrochemical Applications

In the agricultural sector, **4-Bromo-2,6-difluoroaniline** is used in the formulation of herbicides and pesticides, contributing to improved crop protection.[3]



Materials Science Applications

The unique electronic properties imparted by the fluorine and bromine substituents make this compound suitable for applications in advanced materials. It is used in the synthesis of:

- Hole-transporting materials for perovskite solar cells and OLEDs.[1]
- Photo-switching materials, such as Pd-azobenzene complexes that can reversibly switch between two self-assembled structures.[1][2]
- Specialty dyes and pigments, where it contributes to enhanced colorfastness and stability.[3]

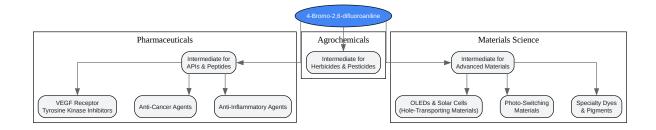
Organic Synthesis Reactions

The different reactive sites on the **4-Bromo-2,6-difluoroaniline** molecule allow for a variety of chemical transformations:

- The bromine atom at the para-position is amenable to palladium-catalyzed coupling reactions, such as Suzuki and Heck couplings, enabling the extension of the molecular framework.
- The amine group acts as a nucleophile and can be oxidized to form azo compounds.[1][2]
- The fluorine atoms modulate the electronic properties of the molecule and can participate in nucleophilic aromatic substitution reactions.[1][2]

Application Workflow Diagram





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Caption: Applications of 4-Bromo-2,6-difluoroaniline.

Safety and Handling

4-Bromo-2,6-difluoroaniline is classified as harmful if swallowed, in contact with skin, or if inhaled.[11][12][13] It can cause skin and serious eye irritation, and may cause respiratory irritation.[11][12]

Precautionary Measures:

- Handling: Use in a well-ventilated area.[11] Wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.[11][13] Avoid breathing dust, fume, gas, mist, vapors, or spray.[11][13]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[11] Keep away from incompatible materials such as oxidizing agents.[13]
- First Aid:
 - If swallowed: Get medical help.[11]
 - If on skin: Wash with plenty of water.[11]



- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[11]
- If inhaled: Remove person to fresh air and keep comfortable for breathing.[11]

Hazard Statements:

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.

Conclusion

4-Bromo-2,6-difluoroaniline is a highly versatile and valuable chemical intermediate. Its unique structural features and reactivity make it an essential building block in the synthesis of a wide array of compounds with important applications in pharmaceuticals, agrochemicals, and materials science. Proper handling and storage procedures are essential to ensure its safe use in research and development.

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